

Application Note: HPLC Purity Analysis of 3-Chloro-2-methyl-6-nitroaniline

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Compound of Interest

Compound Name: 3-Chloro-2-methyl-6-nitroaniline

Cat. No.: B1313475

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Introduction

3-Chloro-2-methyl-6-nitroaniline is a key intermediate in the synthesis of various pharmaceuticals and fine chemicals.^[1] Its molecular formula is $C_7H_7ClN_2O_2$ and it has a molecular weight of approximately 186.6 g/mol.^[1] The purity of this compound is critical for the quality, safety, and efficacy of the final products. High-Performance Liquid Chromatography (HPLC) is a precise, accurate, and robust method for determining the purity of chemical compounds. This application note details a reverse-phase HPLC (RP-HPLC) method for the quantitative analysis of **3-Chloro-2-methyl-6-nitroaniline** purity.

Principle of the Method

This method utilizes reverse-phase chromatography, where the stationary phase is nonpolar (C18) and the mobile phase is a polar mixture of organic solvent and water. The separation is based on the differential partitioning of the analyte and its impurities between the stationary and mobile phases. More nonpolar compounds will have a stronger interaction with the stationary phase and thus will be retained longer, resulting in a later elution time. A UV detector is used for the quantification of the separated components.

Experimental Protocol

Materials and Reagents

- Reference Standard: **3-Chloro-2-methyl-6-nitroaniline** (Purity ≥ 99.5%)
- Samples: Production batches of **3-Chloro-2-methyl-6-nitroaniline**
- HPLC Grade Acetonitrile
- HPLC Grade Water
- Phosphoric Acid (85%)
- 0.45 μ m Syringe Filters

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis.

Parameter	Condition
HPLC System	Quaternary Pump, Autosampler, Column Oven, UV-Vis Detector
Column	C18, 4.6 x 250 mm, 5 μ m
Mobile Phase	Acetonitrile : Water (60:40 v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 μ L
Run Time	15 minutes

Preparation of Solutions

- Mobile Phase Preparation: Mix 600 mL of HPLC grade acetonitrile with 400 mL of HPLC grade water. Add 1 mL of 85% phosphoric acid and sonicate to degas.

- Reference Standard Solution (100 µg/mL): Accurately weigh 10 mg of **3-Chloro-2-methyl-6-nitroaniline** reference standard and dissolve in 100 mL of mobile phase.
- Sample Solution (100 µg/mL): Accurately weigh 10 mg of the **3-Chloro-2-methyl-6-nitroaniline** sample and dissolve in 100 mL of mobile phase. Filter the solution through a 0.45 µm syringe filter before injection.

Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the reference standard solution and identify the retention time of the main peak.
- Inject the sample solutions.
- Record the chromatograms and integrate the peak areas.

Calculation of Purity

The purity of the sample is calculated based on the area normalization method.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

Data Presentation

The following tables summarize the results of the purity analysis for three different batches of **3-Chloro-2-methyl-6-nitroaniline**.

Table 1: Chromatographic Data for Reference Standard

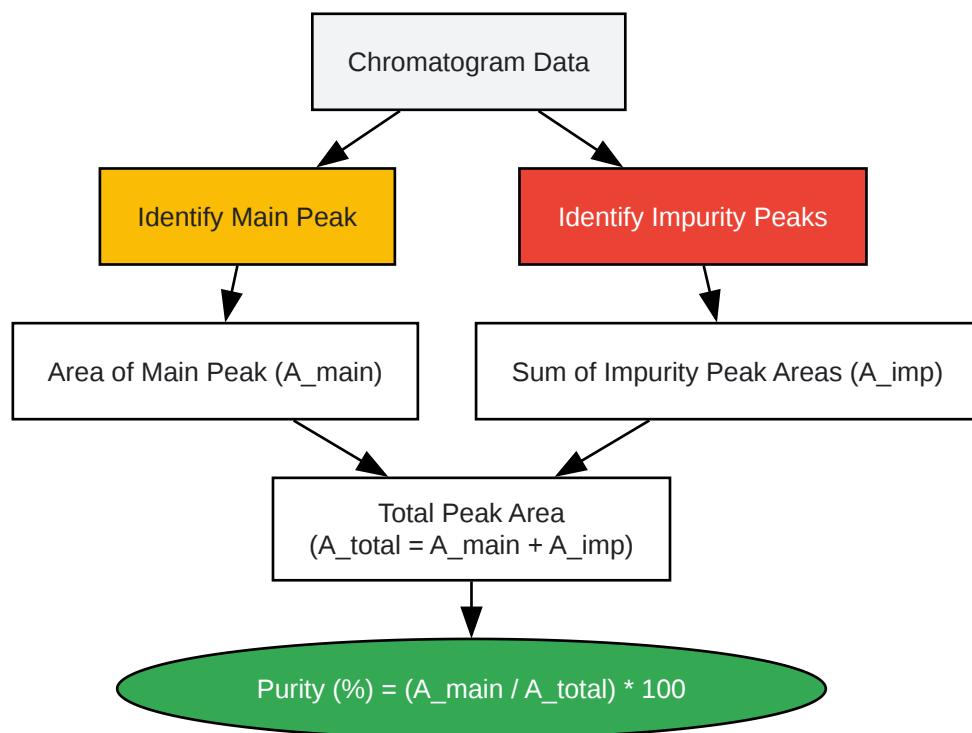
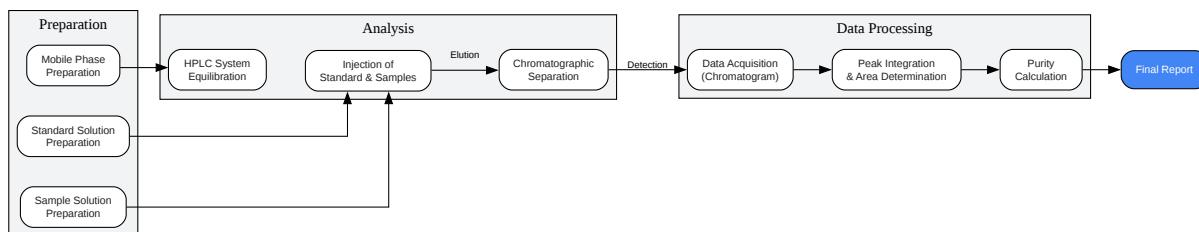
Injection	Retention Time (min)	Peak Area
1	5.23	1254321
2	5.24	1256789
3	5.23	1255123
Average	5.23	1255411
%RSD	0.10%	0.10%

Table 2: Purity Analysis of Production Batches

Batch No.	Main Peak Retention Time (min)	Main Peak Area	Total Peak Area	Purity (%)
Batch A	5.24	1248976	1258976	99.21
Batch B	5.23	1260123	1262123	99.84
Batch C	5.25	1239876	1255876	98.73

Experimental Workflow and Logical Relationships

The following diagrams illustrate the overall workflow of the HPLC analysis and the logical relationship of the key steps.



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References

- 1. Buy 3-Chloro-2-methyl-6-nitroaniline | 51123-59-2 [smolecule.com]
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